

Application Note and Protocol: Synthesis of Dimefox for Research Applications

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Compound of Interest

Compound Name: Dimefox

Cat. No.: B150142

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Disclaimer: **Dimefox** is a highly toxic organophosphate compound and is considered an extremely hazardous substance.[1] Its synthesis, handling, and use should only be undertaken by trained professionals in a controlled laboratory setting with appropriate safety measures in place. This document is intended for informational and research purposes only. All local, state, and federal regulations regarding the synthesis and handling of such compounds must be strictly followed.

Introduction

Dimefox (N,N,N',N'-Tetramethylphosphorodiamidic fluoride) is an organophosphate compound first developed in 1940.[1] Historically used as a systemic insecticide and acaricide, its use has been discontinued in most countries due to its high toxicity.[1][2] In a research context, **Dimefox** serves as a potent and irreversible acetylcholinesterase (AChE) inhibitor.[2][3] This property makes it a valuable tool for studying the cholinergic nervous system, the mechanisms of organophosphate toxicity, and for the development of potential antidotes.[3] This document outlines a laboratory-scale synthesis protocol for **Dimefox**, its characterization, and critical safety considerations.

Principle of Synthesis

The synthesis of **Dimefox** is typically achieved through a two-step process. The first step involves the reaction of phosphorus oxychloride with dimethylamine to form bis(dimethylamino)phosphoryl chloride. The subsequent step is a fluorination reaction, where

the chloride is displaced by a fluoride ion using a suitable fluorinating agent like potassium fluoride to yield the final product, **Dimefox**.^[2]

Experimental Protocol

This protocol is adapted from established principles of organophosphorus chemistry.^{[2][4]}

Step 1: Synthesis of Bis(dimethylamino)phosphoryl Chloride

- Set up a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a condenser with a gas outlet connected to a scrubber (e.g., containing a sodium hydroxide solution to neutralize HCl gas).
- In a fume hood, charge the flask with phosphorus oxychloride (POCl_3) dissolved in an inert solvent like toluene.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add a solution of dimethylamine in the same solvent via the dropping funnel while maintaining the temperature below 10 °C. The reaction is exothermic and produces hydrogen chloride gas.
- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 2-3 hours.
- Filter the reaction mixture to remove the dimethylamine hydrochloride salt precipitate.
- The filtrate, containing the crude bis(dimethylamino)phosphoryl chloride, can be used directly in the next step or purified by vacuum distillation.

Step 2: Synthesis of **Dimefox** (N,N,N',N'-Tetramethylphosphorodiamidic fluoride)

- To the solution of bis(dimethylamino)phosphoryl chloride, add an aqueous solution of potassium fluoride (KF).^[4]
- Heat the biphasic mixture to 40-50 °C with vigorous stirring. The reaction can be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).^[4]

- The reaction is typically complete within 1-2 hours.[4]
- After cooling to room temperature, separate the organic layer.
- Wash the organic layer with water to remove any remaining salts.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
- Remove the solvent under reduced pressure to yield crude **Dimefox**.
- The final product can be purified by vacuum distillation to obtain a colorless liquid.[2] A patent for a similar process reports a yield of 93.3% with a purity of 95.4% as determined by gas chromatography.[4]

Data Presentation

Table 1: Physicochemical Properties of **Dimefox**

Property	Value	Reference
IUPAC Name	N'-[dimethylamino(fluoro)phosphoryl]-N,N-dimethylamine	[1]
Molecular Formula	C ₄ H ₁₂ FN ₂ OP	[2][5]
Molar Mass	154.12 g/mol	[5]
Appearance	Colorless liquid	[1]
Odor	Fishy	[1]
Density	1.11 g/mL	[1]

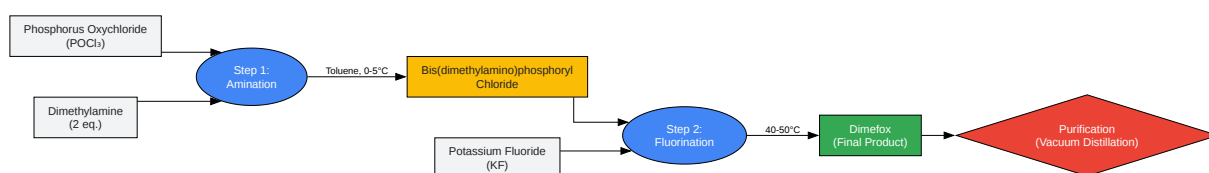
| Solubility in Water| 14.8 g/L |[1] |

Table 2: Example Synthesis Data

Parameter	Value
Starting Material	Bis(dimethylamino)phosphoryl chloride
Fluorinating Agent	Potassium Fluoride
Reaction Temperature	50 °C
Reported Yield	93.3%
Reported Purity (GC)	95.4%

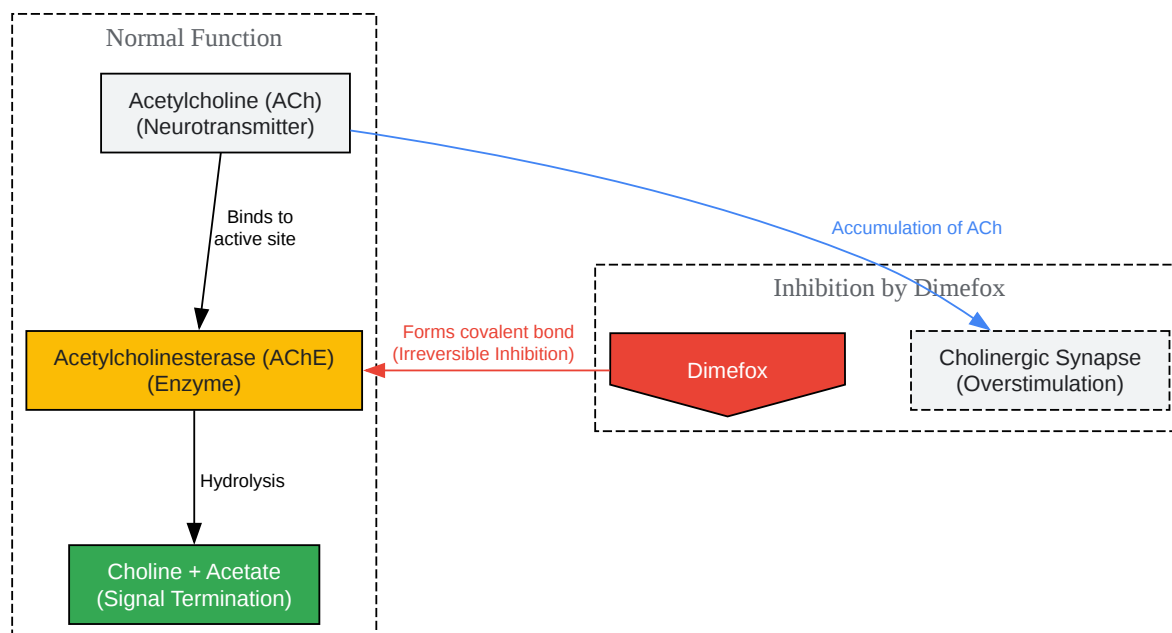
Data derived from a related industrial process patent.[4]

Mandatory Visualizations



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Caption: Workflow for the two-step synthesis of **Dimefox** from phosphorus oxychloride.



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Caption: Mechanism of **Dimefox** as an irreversible acetylcholinesterase (AChE) inhibitor.

Safety and Handling

EXTREME DANGER: **Dimefox** is a highly toxic cholinesterase inhibitor that can be absorbed through inhalation, ingestion, and dermal contact.[1][6][7] Exposure can be fatal, and symptoms may be delayed for up to 12 hours.[7][8]

- Personal Protective Equipment (PPE): All work must be conducted in a certified chemical fume hood.[9] Personnel must wear appropriate PPE, including a lab coat, chemical splash goggles, a face shield, and neoprene or nitrile gloves.[9] Standard latex gloves are not sufficient.

- **Engineering Controls:** A continuously operating fume hood is mandatory. All equipment should be decontaminated after use.
- **Exposure Symptoms:** Signs of exposure include sweating, pinpoint pupils, blurred vision, muscle spasms, dizziness, nausea, vomiting, and respiratory distress.[7][10]
- **Emergency Procedures:** In case of any exposure, immediately seek medical attention. Remove contaminated clothing and wash the affected skin area with soap and water.[9][11] Antidotes such as atropine and pralidoxime may be administered by medical professionals. [10][11] Ensure an emergency plan and access to antidotes are in place before beginning any work.[8]
- **Waste Disposal:** All waste, including reaction byproducts, contaminated solvents, and disposable PPE, must be treated as hazardous waste and disposed of according to institutional and governmental regulations.[9]

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